Amantadine-d15: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Amantadine-d15*
CAS No.:	*33830-10-3*
Cat. No.:	*B586517*

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This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on **Amantadine-d15**. This deuterated analog of Amantadine is a critical tool in pharmacokinetic and bioanalytical studies.

Core Physicochemical Data

Amantadine-d15 is available in both its free base form and as a hydrochloride salt. The key quantitative data for both forms are summarized below for easy reference and comparison.

Property	Amantadine-d15	Amantadine-d15 Hydrochloride
CAS Number	33830-10-3	665-66-7 (unlabeled)
Molecular Formula	$C_{10}H_2D_{15}N$	$C_{10}H_3D_{15}ClN$
Molecular Weight	166.34 g/mol	202.80 g/mol [1][2]
Synonyms	1-Adamantanamine-d15, 1-Aminoadamantane-d15	(Adamantan-1-yl-d15)amine hydrochloride

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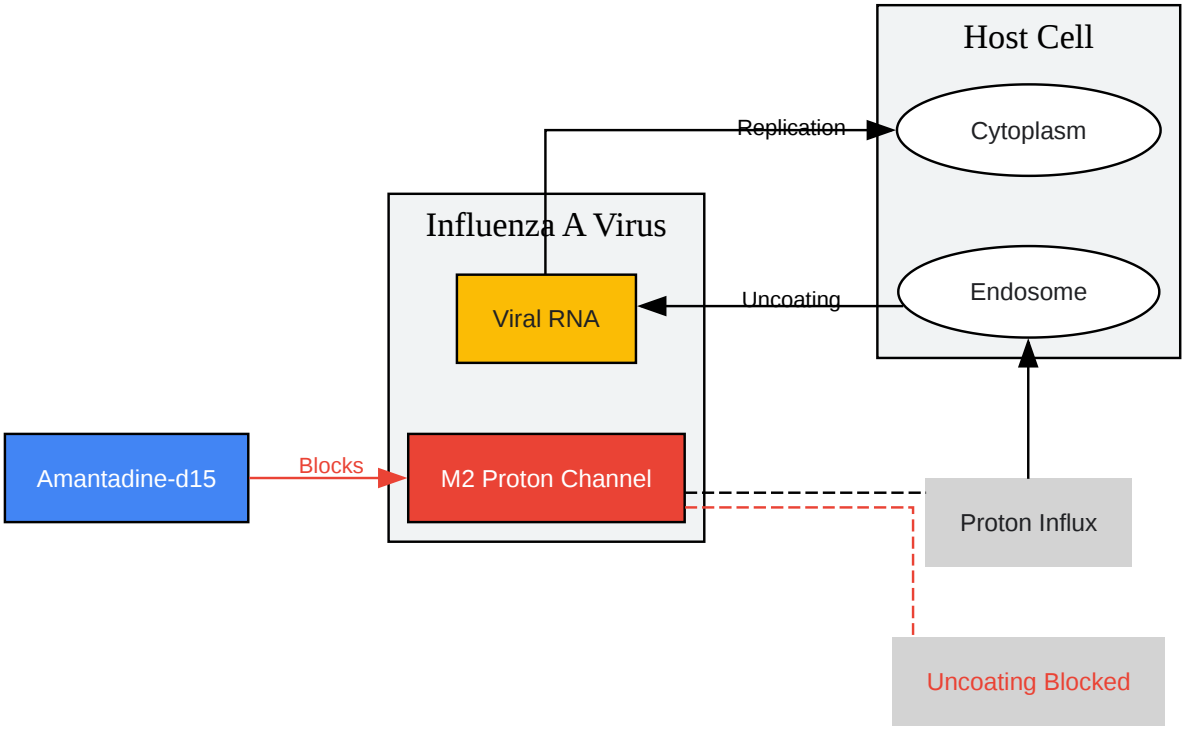
Mechanism of Action of Amantadine

Amantadine-d15, being a deuterated analog, is expected to have a mechanism of action identical to that of amantadine. Amantadine's therapeutic effects are attributed to two primary mechanisms: inhibition of the influenza A virus M2 proton channel and antagonism of the N-methyl-D-aspartate (NMDA) receptor.

Influenza A M2 Proton Channel Inhibition

Amantadine blocks the M2 ion channel of the influenza A virus.[3][4][5] This channel is crucial for the uncoating of the virus within the host cell, a process that releases the viral RNA into the cytoplasm for replication.[3] By blocking this proton channel, amantadine prevents the acidification of the viral interior, thereby inhibiting viral replication.[3][6]



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Influenza A M2 Proton Channel Inhibition by **Amantadine-d15**.

NMDA Receptor Antagonism

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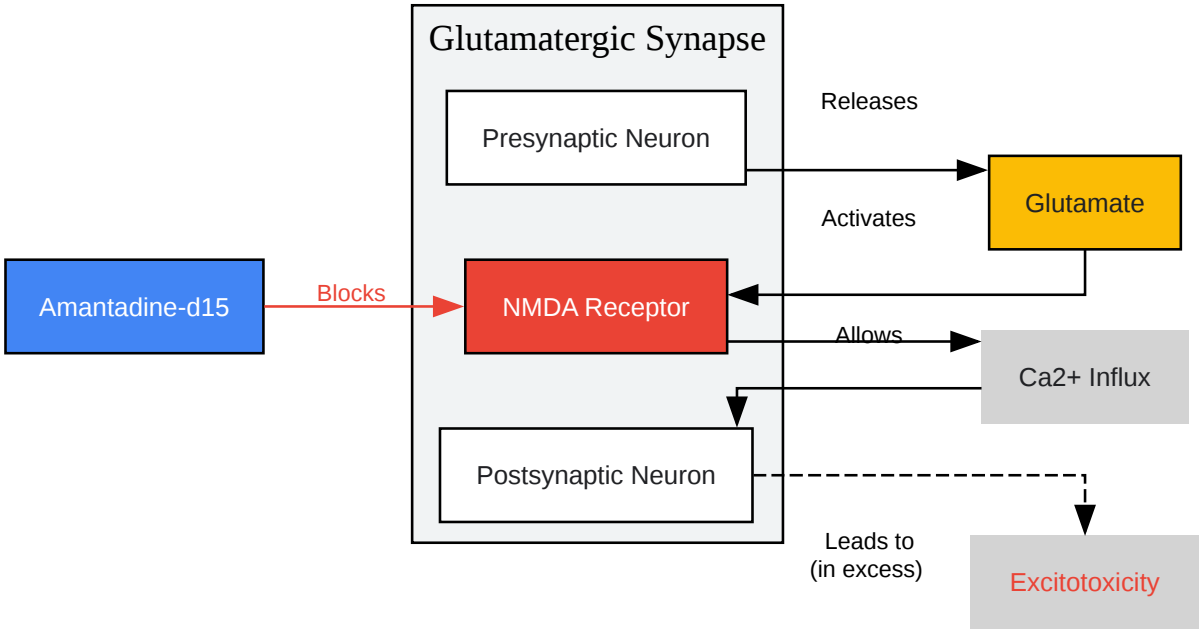
In the central nervous system, amantadine acts as a non-competitive antagonist of the NMDA receptor.[5][7][8][9] Overactivation of NMDA receptors can lead to excitotoxicity and neuronal damage.[10] By blocking the NMDA receptor channel, amantadine modulates glutamatergic neurotransmission, which is thought to contribute to its therapeutic effects in Parkinson's disease.[5][8][10] Amantadine has been shown to accelerate the closure of the NMDA receptor channel when it is blocked.[7][9]



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NMDA Receptor Antagonism by **Amantadine-d15**.

Experimental Protocols: Use as an Internal Standard

Amantadine-d15 is widely used as an internal standard in the quantitative analysis of amantadine in biological matrices, such as human plasma, by liquid chromatography-tandem mass spectrometry (LC-MS/MS).[11][12] Its deuterated nature ensures that it has similar chemical and physical properties to the analyte, amantadine, leading to comparable extraction recovery and ionization efficiency, while being distinguishable by mass spectrometry.

General Workflow for Quantification of Amantadine in Plasma

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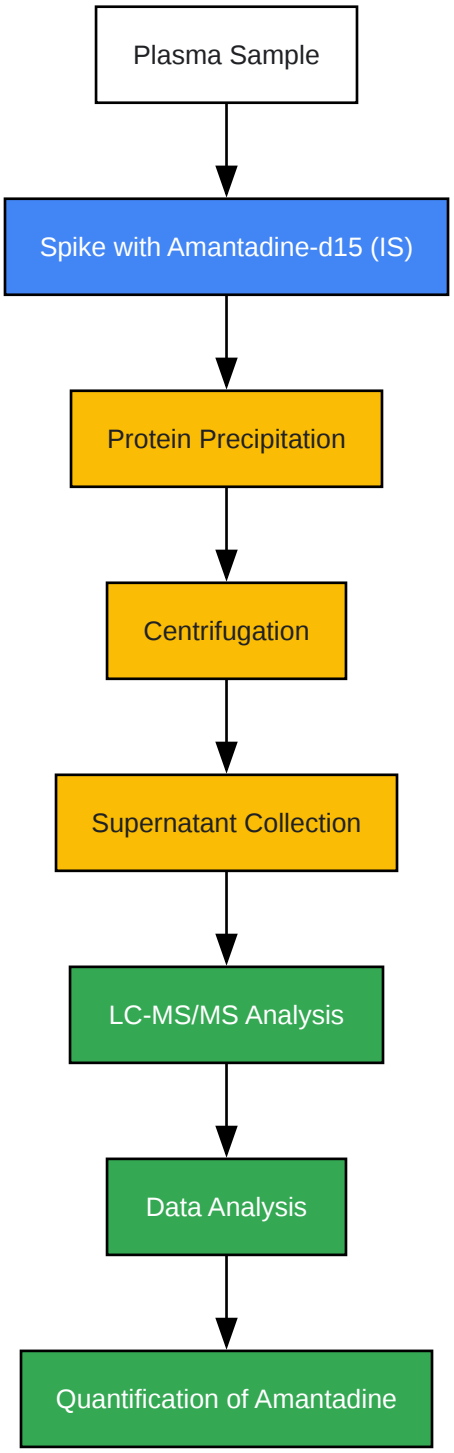
The following is a generalized experimental workflow for the quantification of amantadine in human plasma using **Amantadine-d15** as an internal standard.



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Workflow for Amantadine Quantification using **Amantadine-d15**.

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Detailed Methodologies

1. Sample Preparation (Protein Precipitation):[12][13]

- To a 100 µL aliquot of human plasma, add 10 µL of **Amantadine-d15** internal standard working solution (concentration will depend on the specific assay).
- Add 300 µL of acetonitrile to precipitate the plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge the samples at 10,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.

2. Liquid Chromatography Conditions:[12][14]

- Column: A C18 reversed-phase column (e.g., Agilent Poroshell 120 SB-C18, 4.6 mm × 50 mm, 2.7 µm) is commonly used.
- Mobile Phase: An isocratic elution with a mixture of 0.1% formic acid in water and acetonitrile is typical. The exact ratio will need to be optimized for the specific column and system. A common starting point is a 70:30 ratio of aqueous to organic phase.
- Flow Rate: A flow rate of 0.8 mL/min is a reasonable starting point.
- Injection Volume: 5-10 µL.
- Column Temperature: Maintained at ambient or a controlled temperature (e.g., 25°C).

3. Mass Spectrometry Conditions:[12]

- Ionization Mode: Electrospray Ionization (ESI) in the positive ion mode.
- Detection Mode: Multiple Reaction Monitoring (MRM).

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- MRM Transitions:
  - Amantadine: m/z 152.2 → 135.3
  - **Amantadine-d15**: m/z 167.0 → 150.3
- The specific voltages and gas settings (e.g., collision energy, declustering potential) will need to be optimized for the specific mass spectrometer being used.

4. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of amantadine to **Amantadine-d15** against the concentration of the calibration standards.
- Determine the concentration of amantadine in the unknown samples by interpolating their peak area ratios from the calibration curve.

Synthesis Overview

The synthesis of **Amantadine-d15** is not widely detailed in readily available literature, as it is typically prepared by specialized chemical suppliers. However, the general synthetic routes for amantadine can be adapted using deuterated starting materials or reagents. The synthesis of unlabeled amantadine hydrochloride has been reported via a one-pot process from 1-bromoadamantane and urea.[15] Other methods include the Ritter reaction.[15] The synthesis of ring-contracted amantadine analogs has also been described.[16] For the preparation of **Amantadine-d15**, a similar approach would likely involve the use of deuterated reagents or solvents at appropriate steps in the synthesis.

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References

- 1. A Secondary Gate As a Mechanism for Inhibition of the M2 Proton Channel by Amantadine - PMC [pmc.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. What are M2 protein inhibitors and how do they work? [synapse.patsnap.com]
- 4. Amantadine - Wikipedia [en.wikipedia.org]
- 5. droracle.ai [droracle.ai]
- 6. pharmacyfreak.com [pharmacyfreak.com]
- 7. go.drugbank.com [go.drugbank.com]
- 8. Amantadine as N-methyl-D-aspartic acid receptor antagonist: new possibilities for therapeutic applications? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Amantadine Inhibits NMDA Receptors by Accelerating Channel Closure during Channel Block - PMC [pmc.ncbi.nlm.nih.gov]
- 10. What is the mechanism of Amantadine Hydrochloride? [synapse.patsnap.com]
- 11. benchchem.com [benchchem.com]
- 12. Comparison of LC-MS3 and LC-MRM Methods for Quantifying Amantadine and Its Application in Therapeutic Amantadine Monitoring in Human Plasma - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. ias.ac.in [ias.ac.in]
- 16. Synthesis and pharmacological evaluation of several ring-contracted amantadine analogs - PMC [pmc.ncbi.nlm.nih.gov]

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